

Safe Disposal of Levoglucosan-13C6: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Levoglucosan-13C6

Cat. No.: B583477

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and regulatory compliance. This guide provides essential, immediate safety and logistical information for the proper handling and disposal of **Levoglucosan-13C6**, a non-hazardous, stable isotope-labeled compound.

Levoglucosan-13C6 is the 13C-labeled version of Levoglucosan.^[1] The disposal procedures for isotopically labeled compounds are determined by the chemical's inherent hazards, not the stable isotope, which is non-radioactive. Multiple safety data sheets (SDS) for the parent compound, Levoglucosan, classify it as not hazardous according to the OSHA Hazard Communication Standard (29 CFR 1910.1200) and Regulation (EC) No 1272/2008.^{[2][3]}

Immediate Safety and Handling Precautions

While **Levoglucosan-13C6** is not classified as a hazardous substance, standard laboratory best practices should always be followed.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses or goggles.
- Skin Protection: Use chemical-resistant gloves and a lab coat.
- Respiratory Protection: Not generally required, but use in a well-ventilated area.

General Hygiene:

- Avoid breathing dust or vapors.
- Do not ingest.
- Wash hands thoroughly after handling.

Step-by-Step Disposal Protocol

The following protocol outlines the recommended disposal procedure for **Levoglucosan-13C6** in solid and liquid forms.

1. Waste Collection:

- Solid Waste:
 - Carefully sweep up any solid **Levoglucosan-13C6**, minimizing dust generation.
 - Place the material and any contaminated disposables (e.g., weighing paper, gloves) into a clearly labeled, sealable container designated for non-hazardous solid chemical waste.
- Liquid Waste (Solutions):
 - While not classified as environmentally hazardous, it is best practice to avoid disposing of chemical solutions down the drain.
 - Collect all solutions containing **Levoglucosan-13C6** in a designated, leak-proof container for non-hazardous liquid waste.
 - Ensure the waste container is compatible with the solvents used.

2. Waste Container Management:

- Labeling: The waste container must be clearly labeled with "Non-Hazardous Waste" and the full chemical name: "**Levoglucosan-13C6**". List all other chemical constituents of the waste, including solvents.
- Storage: Store the sealed waste container in a designated area for chemical waste, away from incompatible materials such as strong oxidizing agents.^[2] Keep the container closed

when not in use.

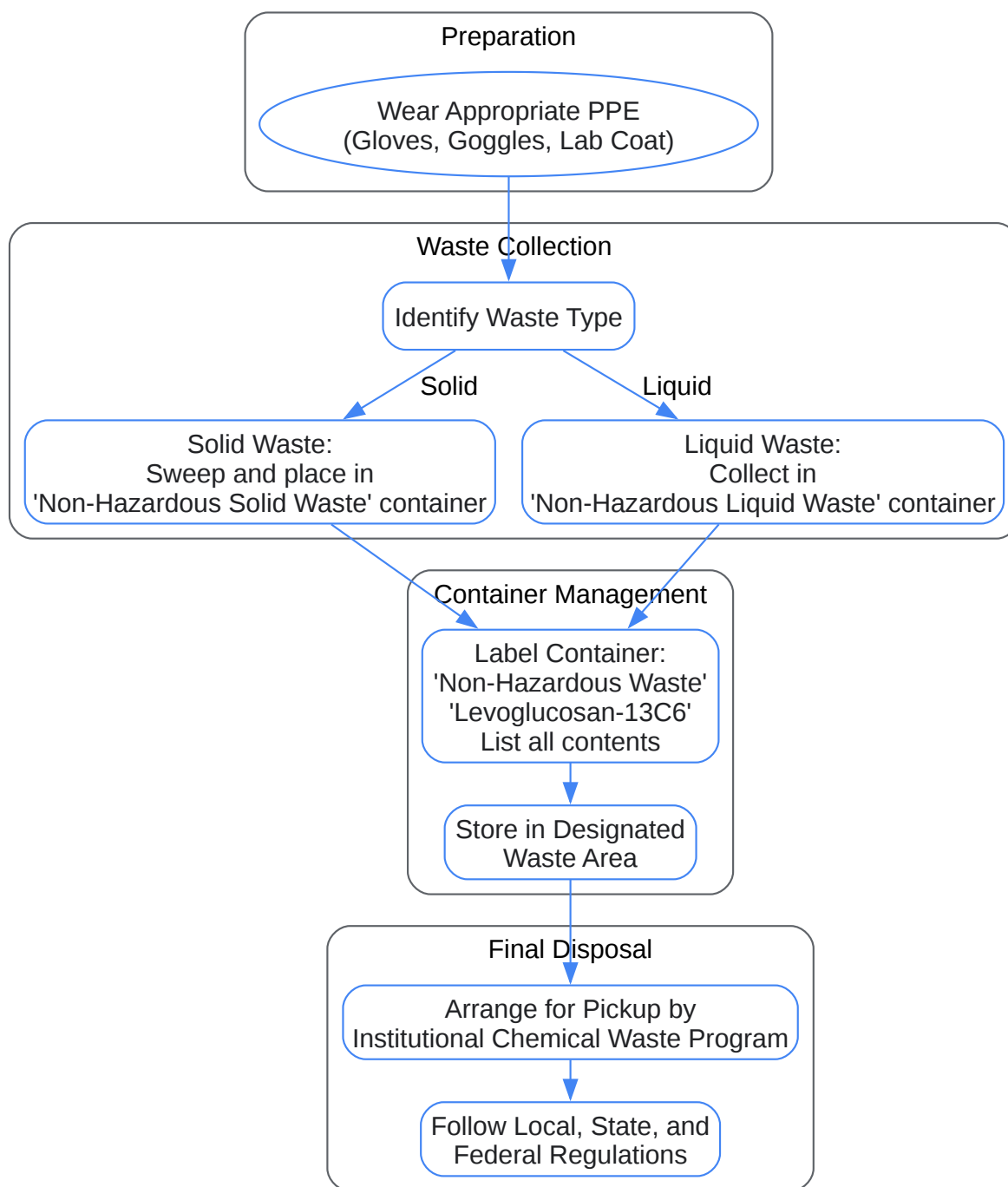
3. Final Disposal:

- Dispose of the collected waste through your institution's chemical waste disposal program. Follow all local, state, and federal regulations for non-hazardous chemical waste disposal.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ O ₅	PubChem[4]
Molecular Weight	162.14 g/mol	PubChem[4]
Melting Point	170 - 180 °C	Fisher Scientific[2]
Solubility in Water	62.3 mg/mL	PubChem[4]

Experimental Workflow: Disposal of Levoglucosan-13C6



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Caption: Workflow for the proper disposal of **Levoglucosan-13C6**.

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